

# An In-depth Technical Guide on the Physical Properties of (4-Bromophenyl)acetaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4-Bromophenyl)acetaldehyde

Cat. No.: B112395

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This guide provides a comprehensive overview of the physical properties of **(4-Bromophenyl)acetaldehyde**, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data and methodologies for the characterization of this compound.

## Physical Properties of (4-Bromophenyl)acetaldehyde

**(4-Bromophenyl)acetaldehyde** is a solid at room temperature.[1] The accurate determination of its physical constants, such as melting and boiling points, is crucial for its identification, purity assessment, and handling in a laboratory setting.

Table 1: Quantitative Physical Data for **(4-Bromophenyl)acetaldehyde**

Physical Property	Value	Conditions
Melting Point	96-97 °C	-
Boiling Point	267.5 °C	at 760 mmHg
113-114 °C	at 7 mmHg	

Data sourced from multiple chemical suppliers and databases.[2][3][4]

## Experimental Protocols

The following sections detail the standard experimental procedures for determining the melting and boiling points of a solid compound like **(4-Bromophenyl)acetaldehyde**.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For a pure substance, this occurs over a narrow range.<sup>[5]</sup> The presence of impurities typically causes a depression and broadening of the melting point range.

Methodology: Capillary Method

This is the most common and reliable method for determining the melting point of a solid organic compound.<sup>[5]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube setup with a heating oil bath (mineral oil or silicone oil).<sup>[6][7]</sup>
- Thermometer (calibrated).
- Capillary tubes (sealed at one end).<sup>[5]</sup>
- Mortar and pestle.

Procedure:

- Sample Preparation: Ensure the **(4-Bromophenyl)acetaldehyde** sample is completely dry and in the form of a fine powder. If necessary, grind the crystals using a mortar and pestle.<sup>[5]</sup>
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the compound. Tap the sealed end of the tube on a hard surface to pack the sample down into the bottom. The sample height should be approximately 2-3 mm.<sup>[6][8]</sup>
- Measurement (Using a Digital Apparatus):
  - Place the packed capillary tube into the sample holder of the melting point apparatus.<sup>[7][8]</sup>

- If the approximate melting point is unknown, perform a rapid initial heating to get a rough estimate.
- For an accurate measurement, set the apparatus to heat rapidly to a temperature about 10-15 °C below the expected melting point.
- Then, reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[8]
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted into a clear liquid (T2). The melting point is reported as the range T1-T2.[8]
- Measurement (Using a Thiele Tube):
  - Attach the capillary tube to a thermometer using a small rubber band or a piece of tubing. [6]
  - Immerse the thermometer and the attached capillary tube in the oil of the Thiele tube, ensuring the sample is level with the thermometer bulb.[9]
  - Heat the side arm of the Thiele tube gently with a Bunsen burner. The design of the tube promotes convection currents that ensure uniform heating of the oil.[9]
  - Observe the sample through the oil and record the melting range as described above.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9] Since **(4-Bromophenyl)acetaldehyde** is a solid at room temperature, it must first be melted to determine its boiling point. Given its high boiling point at atmospheric pressure, a vacuum distillation or a micro boiling point determination method is often preferred to prevent decomposition.

Methodology: Micro Boiling Point (Capillary Method)

This method is suitable for small sample quantities.[10]

#### Apparatus:

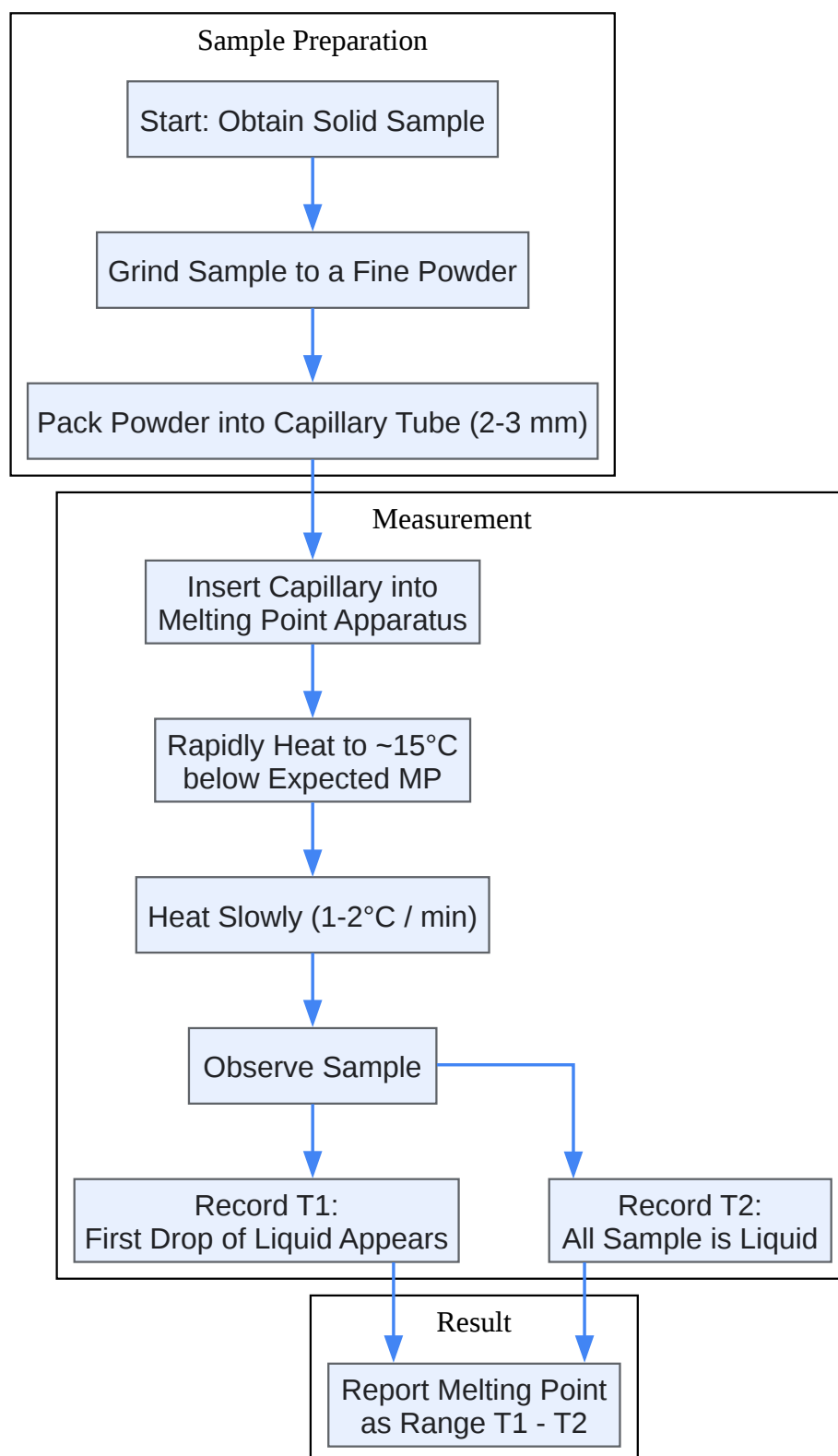
- Small test tube.
- Capillary tube (sealed at one end).
- Thermometer.
- Heating apparatus (e.g., Thiele tube with oil bath or a metal heating block).[\[10\]](#)

#### Procedure:

- Sample Preparation: Place a small amount of **(4-Bromophenyl)acetaldehyde** into a small test tube and gently heat it until it melts.
- Setup: Place a capillary tube, with its sealed end pointing up, into the liquid in the test tube.  
[\[9\]](#)
- Heating: Attach the test tube to a thermometer and immerse it in a heating bath.[\[10\]](#) Heat the bath gradually.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.[\[11\]](#) When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[10\]](#)[\[11\]](#)
- Measurement: Note the temperature when the vigorous bubbling begins. Then, remove the heat source and allow the apparatus to cool slowly.[\[11\]](#) The bubbling will slow down and eventually stop. The exact boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[\[10\]](#)[\[11\]](#) This is the point where the external pressure equals the vapor pressure of the substance.

## Visualizations

The following diagram illustrates the standard workflow for determining the melting point of a solid compound using the capillary method.



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Caption: Workflow for Melting Point Determination by Capillary Method.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of (4-Bromophenyl)acetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112395#physical-properties-of-4-bromophenyl-acetaldehyde-melting-point-boiling-point]

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